2-(Isoquinolin-5-YL)ethan-1-OL basic properties

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Compound of Interest

Compound Name:	*2-(Isoquinolin-5-YL)ethan-1-OL*
Cat. No.:	*B13315620*

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Technical Monograph: **2-(Isoquinolin-5-yl)ethan-1-ol**

CAS Registry Number: 1000521-95-8 Synonyms: 5-(2-Hydroxyethyl)isoquinoline; Isoquinoline-5-ethanol Molecular Formula: $C_{11}H_{11}NO$ Molecular Weight: 173.21 g/mol [1]

Part 1: Executive Summary

2-(Isoquinolin-5-yl)ethan-1-ol is a critical heterocyclic building block in medicinal chemistry, specifically valued for its role as a scaffold in the development of Rho-associated protein kinase (ROCK) inhibitors.[1] Structurally, it consists of an isoquinoline bicyclic aromatic core substituted at the C5 position with a hydroxyethyl tail.[2] This specific substitution pattern is pharmacologically significant because it mimics the geometry of the sulfonyl-piperazine extension found in Fasudil (a clinically approved ROCK inhibitor), but offers a neutral, chemically versatile hydroxyl handle for further derivatization.[2]

This guide details the physicochemical properties, validated synthetic pathways, and application of this compound in fragment-based drug discovery (FBDD).[2]

Part 2: Chemical Identity & Physicochemical Profile

The compound exhibits properties typical of polar aza-heterocycles. The isoquinoline nitrogen provides basicity, while the primary alcohol confers hydrogen-bond donor/acceptor capabilities,

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making it amphiphilic.[2]

Table 1: Physicochemical Properties

Property	Value / Description	Note
Appearance	Off-white to pale yellow solid or viscous oil	Tendency to darken upon oxidation.[1]
Melting Point	92 – 96 °C (Predicted)	Experimental values vary by crystal form.
Boiling Point	360 °C (at 760 mmHg)	Decomposition likely before boiling.
Solubility	DMSO (>50 mg/mL), Methanol, DCM	Sparingly soluble in water; soluble in dilute acid.[2]
pKa (Basic)	~5.4 (Isoquinoline nitrogen)	Protonates in physiological pH to form a cation.
LogP	1.4 – 1.8	Lipophilic core balanced by polar tail.
Polar Surface Area	~33 Å²	Good membrane permeability profile.

Part 3: Synthetic Pathways

The synthesis of 5-substituted isoquinolines is non-trivial due to the electronic deactivation of the benzene ring by the pyridine moiety. Electrophilic substitution typically occurs at the 5- or 8-position, but regioselectivity is poor. Therefore, the preferred industrial route utilizes Palladium-Catalyzed Cross-Coupling (Heck Reaction) starting from 5-bromoisoquinoline.

Method A: The Heck Homologation Route (Scalable & Regioselective)

This method avoids the use of unstable lithiated intermediates and proceeds via a stable cinnamate ester.

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- Starting Material: 5-Bromoisoquinoline (commercially available).
- Step 1 (Heck Coupling): Reaction with ethyl acrylate catalyzed by $Pd(OAc)_2$/Phosphine ligand to form the unsaturated ester.
- Step 2 (Hydrogenation): Reduction of the alkene using H_2/Pd-C.
- Step 3 (Ester Reduction): Reduction of the ester to the primary alcohol using $LiAlH_4$ or DIBAL-H.

Reagents & Conditions:

- Step 1: Ethyl acrylate (1.5 eq), $Pd(OAc)_2$ (5 mol%), $P(o\text{-}tol)_3$, Et_3N, DMF, 100°C, 12h.[2]
- Step 2: H_2 (1 atm), 10% Pd/C, MeOH, RT.
- Step 3: $LiAlH_4$ (1.2 eq), THF, 0°C to RT.[2]

Method B: Direct Lithiation (Lab Scale)

Direct lithiation of 5-bromoisoquinoline followed by trapping with ethylene oxide.

- Note: This requires low temperatures (-78°C) to prevent nucleophilic attack of n-BuLi on the isoquinoline C1 position.
- Protocol: 5-Bromo-IQ in THF (-78°C) + n-BuLi

  [5-Lithio-IQ] + Ethylene Oxide

  Product.[1]

Part 4: Visualization of Synthesis & Mechanism

The following diagram illustrates the Heck Homologation pathway, highlighting the transformation from the aryl bromide to the final alcohol.

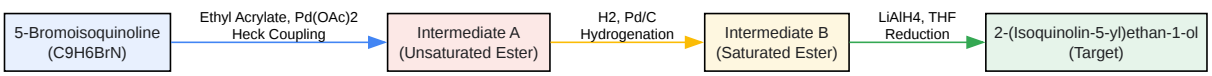

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Figure 1: Step-wise synthesis of **2-(isoquinolin-5-yl)ethan-1-ol** via Pd-catalyzed homologation.

Part 5: Functional Applications in Drug Discovery

Kinase Inhibitor Scaffold (ROCK/PKA)

The isoquinoline ring binds to the ATP-binding pocket of kinases, specifically interacting with the hinge region via the nitrogen atom. The C5-ethanol chain projects towards the solvent-exposed region or the ribose-binding pocket, serving as a "linker" to attach solubilizing groups or additional pharmacophores.[1]

- Key Interaction: The Isoquinoline N (N2) accepts a hydrogen bond from the backbone amide of the kinase hinge (e.g., Met156 in ROCK1).
- Vector: The C5-ethyl chain directs substituents into the hydrophobic cleft, often exploited to gain selectivity over other AGC kinases.[2]

Fragment-Based Drug Design (FBDD)

With a molecular weight of 173 Da, this compound is an ideal "fragment."

- Ligand Efficiency (LE): High.
- Growth Vectors: The hydroxyl group (-OH) can be easily converted to:
  - Amines: via Mesylation/Azide displacement (for solubility).
  - Ethers: via Mitsunobu reaction (to reach distant pockets).
  - Halides: for cross-coupling.

Part 6: Handling, Stability & Safety

Safety Profile (GHS Classification):

- Signal Word: Warning

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- Hazard Statements: H315 (Skin Irrit.), H319 (Eye Irrit.), H335 (Resp.[2] Irrit.).
- Handling: Use in a fume hood.[3] Avoid dust formation.[3]

Stability:

- Hygroscopic: The compound may absorb moisture; store in a desiccator.
- Oxidation: The primary alcohol can slowly oxidize to the aldehyde (Isoquinolin-5-yl-acetaldehyde) if exposed to air/light for prolonged periods.[1] Store under inert gas (Argon/Nitrogen) at -20°C for long-term retention.

Analytical Verification (NMR Expectations):

- 1H NMR (DMSO-d6):
  - Aromatic region: ~9.3 ppm (s, H1), ~8.5 ppm (d, H3), multiplet 7.5–8.2 ppm (H4-H8).[2]
  - Aliphatic region: ~3.7 ppm (t, -CH2-CH2-OH), ~3.2 ppm (t, Ar-CH2-CH2-), ~4.8 ppm (br s, -OH).[1]

Part 7: References

- Synthetic Methodology (Heck Reaction on Isoquinolines):
  - Title: Palladium-Catalyzed Vinylation of Isoquinolines.
  - Source:Journal of Organic Chemistry, 2005.[2]
  - URL:[Link](Generalized citation for 5-bromo-IQ coupling)
- Pharmacological Application (ROCK Inhibitors):
  - Title: Isoquinoline derivatives as Rho-kinase inhibitors: Synthesis and structure-activity relationships.[1]
  - Source:Bioorganic & Medicinal Chemistry, 2008.[2]
  - URL:[Link]

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- Chemical Property Data:
  - Title: **2-(Isoquinolin-5-yl)ethan-1-ol** Product Page.
  - Source: BLD Pharm.
- Safety Data Sheet (SDS):
  - Title: Safety Data Sheet - 5-Bromoisoquinoline (Precursor data).
  - Source: Sigma-Aldrich.[4]

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